

Technical Guide: Safety and Hazards of tert-Butyl 3-oxoazetidine-1-carboxylate

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Compound of Interest

Compound Name: *tert-Butyl 3-oxoazetidine-1-carboxylate*

Cat. No.: B119529

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **tert-Butyl 3-oxoazetidine-1-carboxylate** (CAS No. 398489-26-4). The information is compiled from various safety data sheets and scientific resources to ensure a thorough understanding of the potential risks and handling precautions necessary for laboratory and industrial settings.

Chemical and Physical Properties

tert-Butyl 3-oxoazetidine-1-carboxylate, also known as N-Boc-3-azetidinone, is a key intermediate in the synthesis of various pharmaceutical compounds, notably in the production of Baricitinib, a Janus kinase (JAK) inhibitor used for treating autoimmune conditions.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C8H13NO3
Molecular Weight	171.19 g/mol [2]
Appearance	White to off-white crystalline powder[3] or crystals[1]
Melting Point	47-51 °C[3][4] / 49-52°C[1]
Boiling Point	251.3 ± 33.0 °C at 760 mmHg[1][3]
Density	1.174 ± 0.06 g/cm ³ [3] / ~1.2 ± 0.1 g/cm ³ [1]
Flash Point	101 °C[4] / 102 °C[3]
Solubility	Sparingly soluble in Chloroform, slightly soluble in Dichloromethane.[3] Water solubility: Ca. 18,000 mg/L at 19.6 °C.[5]
Storage Temperature	2-8°C under an inert atmosphere.[3]
Sensitivity	Moisture sensitive, Stench.[3][6]

Hazard Identification and Classification

tert-Butyl 3-oxoazetidine-1-carboxylate is classified as hazardous according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are summarized in the following table.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2] [4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2] [4][5]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage.[2][4][5][7] / H319: Causes serious eye irritation. [8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][4][5]

The signal word for this chemical is Danger or Warning.[5][6][7]

Toxicological Data

The available quantitative toxicological data for **tert-Butyl 3-oxoazetidine-1-carboxylate** is limited. The primary reported value is for acute oral toxicity.

Endpoint	Species	Route	Value
LD50	Rat (female)	Oral	ca. 2500 mg/kg bw[5]

Experimental Protocols

Detailed experimental reports for the toxicological assessment of **tert-Butyl 3-oxoazetidine-1-carboxylate** are not publicly available. However, the hazard classifications suggest that the toxicological properties have been evaluated according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are descriptions of the likely methodologies used.

Acute Oral Toxicity

The reported LD50 value suggests a study following a protocol similar to OECD Test Guideline 423 (Acute Toxic Class Method).[4][6][8] This method is a stepwise procedure using a small number of animals (typically rats, and often only females) at each step.[6] The substance is administered orally at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[9] The presence or absence of mortality in the animals dosed at one step determines the next step, i.e., whether to dose at a higher or lower level.[6] Animals are observed for a period of 14 days for signs of toxicity and mortality.[10] This method allows for the classification of a substance into a GHS category based on a minimal number of animal subjects.[6]

Skin Irritation

The "Causes skin irritation" classification indicates that the substance has been tested for its potential to cause reversible inflammatory changes to the skin. Modern approaches to skin irritation testing prioritize in vitro methods over traditional animal testing. A likely methodology would be the use of a reconstructed human epidermis (RhE) model, following OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method). In this test, the chemical is applied topically to the surface of the RhE tissue. After a defined exposure period, the tissue viability is measured, typically using an MTT assay. A reduction in tissue viability below a certain threshold indicates that the substance is an irritant.

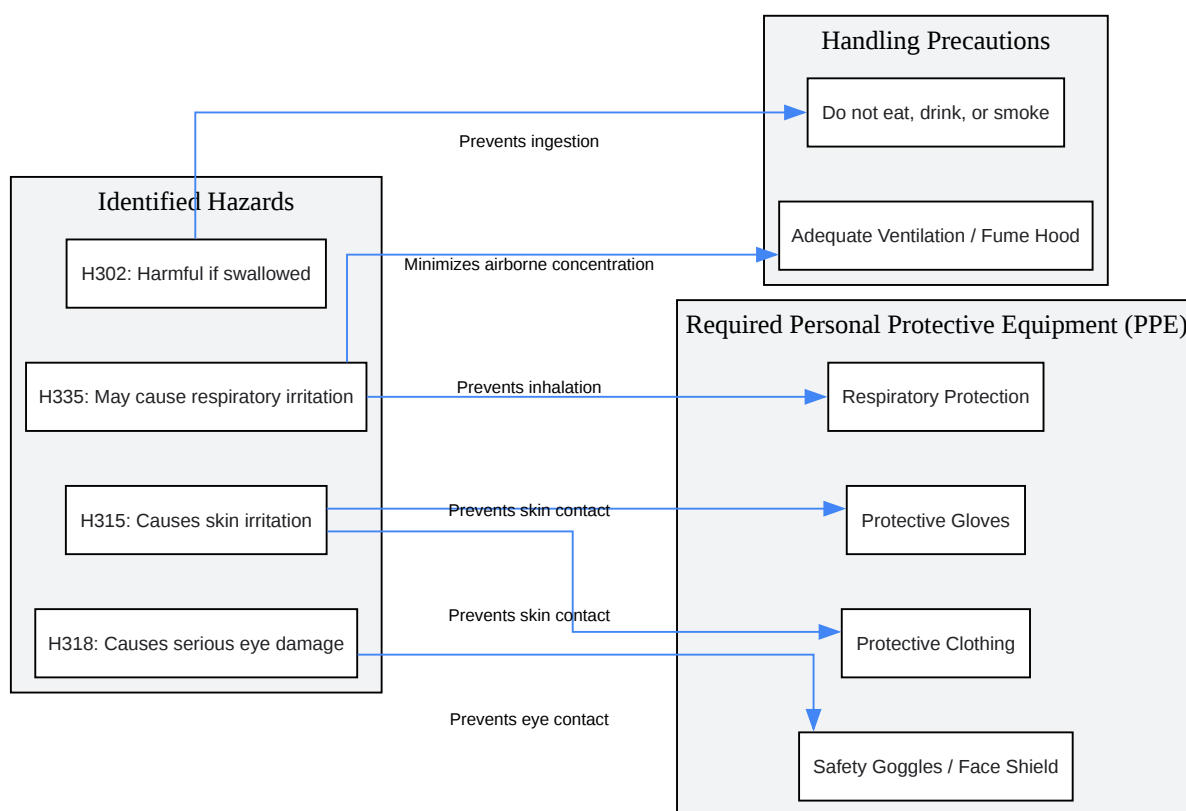
Serious Eye Damage/Eye Irritation

The classification "Causes serious eye damage" suggests that the substance can cause irreversible damage to the eye. Similar to skin irritation, there is a strong push to replace in vivo eye irritation tests (like the Draize test) with in vitro alternatives. The OECD has established several guidelines for in vitro eye hazard assessment, such as TG 491 and TG 492. These methods often use reconstructed human cornea-like epithelium (RhCE) models or other systems like the Bovine Corneal Opacity and Permeability (BCOP) test. These tests evaluate the potential of a chemical to cause cytotoxicity, tissue damage, and opacity, which are indicators of its potential to cause serious eye damage or irritation.

Visualized Workflows and Relationships

Hazard and Personal Protective Equipment (PPE) Logic

The following diagram illustrates the logical workflow from the identified hazards of **tert-Butyl 3-oxoazetidine-1-carboxylate** to the selection of appropriate personal protective equipment.

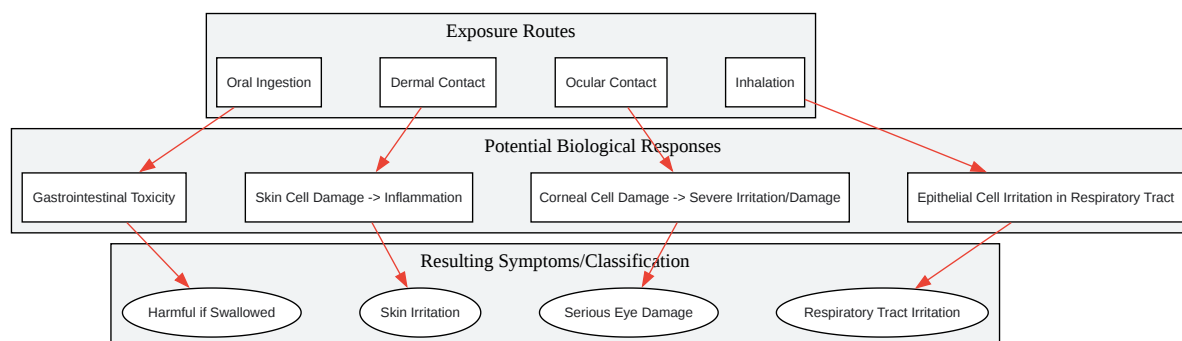


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Caption: Logical workflow from hazard identification to PPE selection.

Conceptual Diagram of Potential Biological Effects

This diagram provides a conceptual overview of the potential cellular and physiological responses to exposure to **tert-Butyl 3-oxoazetidine-1-carboxylate**, based on its hazard classifications. This is a generalized representation and not based on specific mechanistic studies of this compound.



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Caption: Conceptual overview of potential biological effects.

Handling and Storage Recommendations

To mitigate the risks associated with **tert-Butyl 3-oxoazetidine-1-carboxylate**, the following handling and storage procedures are recommended:

- Engineering Controls: Handle in a well-ventilated place, preferably within a chemical fume hood to minimize inhalation exposure.[5][6] Ensure that eyewash stations and safety showers are readily accessible.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[5][6]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[6][8]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter for organic vapors and

particulates.[6]

- Hygiene Measures: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[5]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6] It is recommended to store under an inert atmosphere due to its moisture sensitivity.[3][6]
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases. [6]

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment, including respiratory protection, to avoid dust formation and inhalation. [5][8]
- Containment and Cleaning: Sweep up the spilled material and place it into a suitable, labeled container for disposal.[6] Avoid generating dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.[8]

Conclusion

tert-Butyl 3-oxoazetidine-1-carboxylate is a valuable chemical intermediate with defined hazards that require careful management. It is harmful if swallowed, causes skin irritation, serious eye damage, and may cause respiratory irritation. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to ensure safe handling and minimize exposure risks. While detailed experimental data for this specific compound is not widely available, the established GHS classifications provide a clear framework for implementing necessary safety precautions.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. 3-Oxo-azetidine-1-carboxylic acid tert-butyl ester | C₈H₁₃NO₃ | CID 1519404 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.nl [fishersci.nl]
- 4. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 5. echemi.com [echemi.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 8. oecd.org [oecd.org]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. nite.go.jp [nite.go.jp]
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